

Bexotegrast Hydrochloride Technical Support Center: Enhancing Preclinical Fibrosis Research

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Compound of Interest

Compound Name: Bexotegrast hydrochloride

Cat. No.: B15609195

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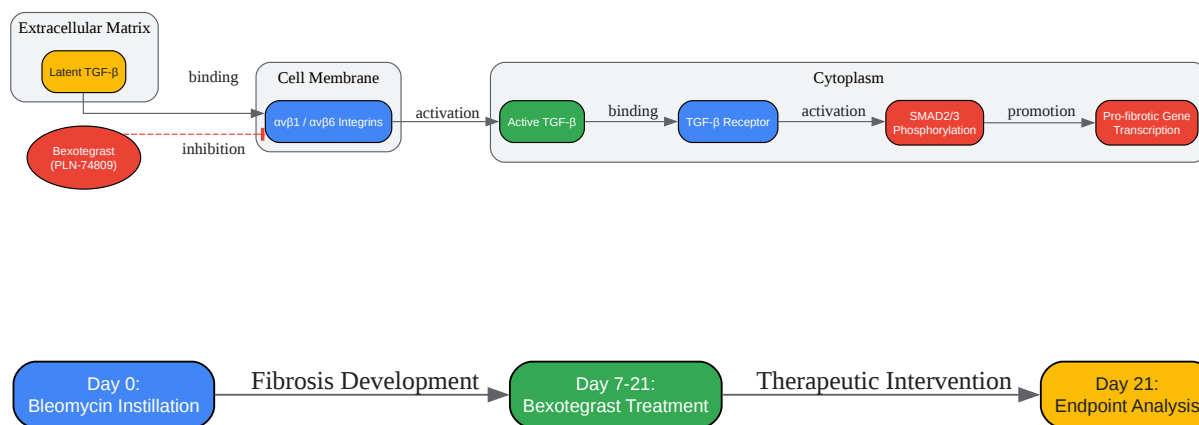
For Researchers, Scientists, and Drug Development Professionals

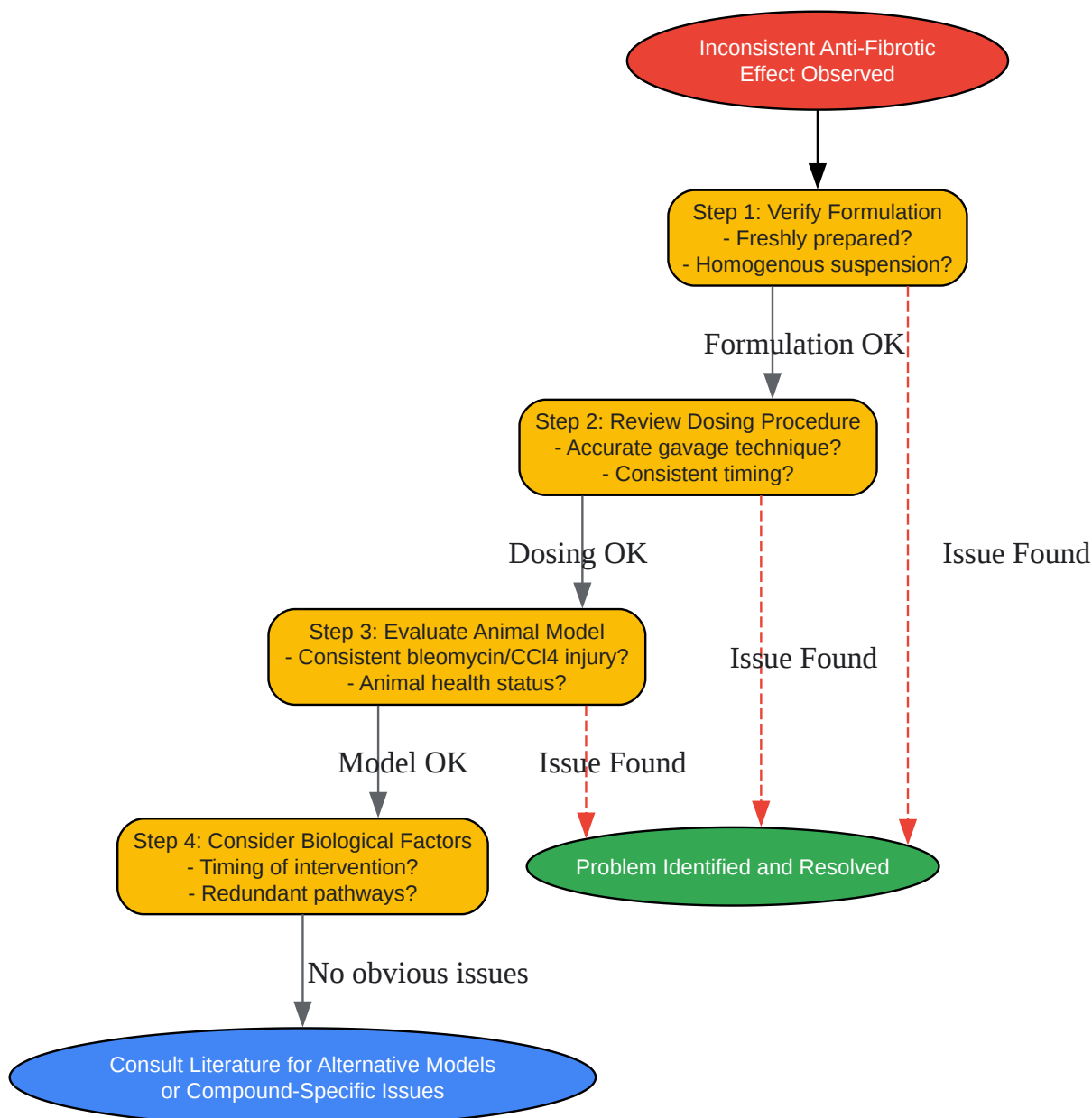
This technical support center provides essential information for researchers utilizing **Bexotegrast hydrochloride** (PLN-74809) in animal models of fibrosis. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data to facilitate the successful design and execution of your studies.

Understanding Bexotegrast Hydrochloride

Bexotegrast hydrochloride is a potent and selective dual inhibitor of the $\alpha v \beta 1$ and $\alpha v \beta 6$ integrins. These integrins are key activators of Transforming Growth Factor-beta (TGF- β), a central regulator of fibrosis. By inhibiting these integrins, Bexotegrast blocks the downstream signaling cascade that leads to excessive extracellular matrix deposition and tissue scarring.^[1]^[2]^[3]

Mechanism of Action: Inhibiting the TGF- β Pathway





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References

- 1. Bexotegrast in Patients with Idiopathic Pulmonary Fibrosis: The INTEGRIS-IPF Clinical Trial - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Bexotegrast Shows Dose-Dependent Integrin $\alpha\beta6$ Receptor Occupancy in Lungs of Participants with Idiopathic Pulmonary Fibrosis: A Phase 2, Open-Label Clinical Trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Pliant Therapeutics Presents Data from its Bexotegrast Program at the European Respiratory Society International Congress 2024 - Pliant Therapeutics, Inc. [ir.pliantrx.com]
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